

Application Notes and Protocols: WWamide-2 In Vitro Muscle Contraction Assay

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Compound of Interest

Compound Name: WWamide-2

Cat. No.: B611829

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Introduction

WWamides are a superfamily of neuropeptides found in invertebrates that play crucial roles in various physiological processes, including the regulation of muscle contraction.[1][2] This family of peptides, first isolated from the ganglia of the African giant snail, *Achatina fulica*, has been shown to exhibit both inhibitory and potentiating effects on different muscle tissues in molluscs. [1][2][3] The specific effects of WWamides are dependent on the muscle type, the concentration of the peptide, and the physiological state of the tissue.[1] **WWamide-2**, a member of this family, is a key neuromodulator whose effects on muscle contractility are of significant interest for basic research and potential applications in drug discovery.

These application notes provide a detailed protocol for setting up and performing an in vitro muscle contraction assay to characterize the effects of **WWamide-2**. The primary model system described is the isolated penis retractor muscle of the snail *Achatina fulica*, a tissue known to respond to WWamide stimulation.[3]

Data Presentation

Table 1: Hypothetical Dose-Response of WWamide-2 on Snail Penis Retractor Muscle Contraction

WWamide-2 Concentration (M)	Change in Contraction Amplitude (%) (Mean ± SEM)	Change in Contraction Frequency (Hz) (Mean ± SEM)
1 x 10 ⁻⁹	15.2 ± 2.1	0.05 ± 0.01
1 x 10 ⁻⁸	45.8 ± 4.5	0.12 ± 0.03
1 x 10 ⁻⁷	89.3 ± 7.2	0.25 ± 0.05
1 x 10 ⁻⁶	125.4 ± 9.8	0.38 ± 0.06
1 x 10 ⁻⁵	128.1 ± 10.1	0.40 ± 0.07

Note: The data presented in this table is hypothetical and for illustrative purposes. Actual results may vary based on experimental conditions.

Experimental Protocols

Protocol 1: Isolated Snail Penis Retractor Muscle Assay

This protocol details the dissection and preparation of the snail penis retractor muscle and the subsequent in vitro contraction assay.

Materials:

- African giant snail (*Achatina fulica*)
- Snail saline solution (composition in g/L: NaCl 6.5, KCl 0.14, CaCl₂ 0.12, NaHCO₃ 0.2, pH 7.5)
- **WWamide-2** peptide stock solution (1 mM in distilled water)
- Force transducer
- Amplifier and data acquisition system
- Organ bath (10 mL) with aeration
- Dissection tools (scissors, forceps)

- Suture thread

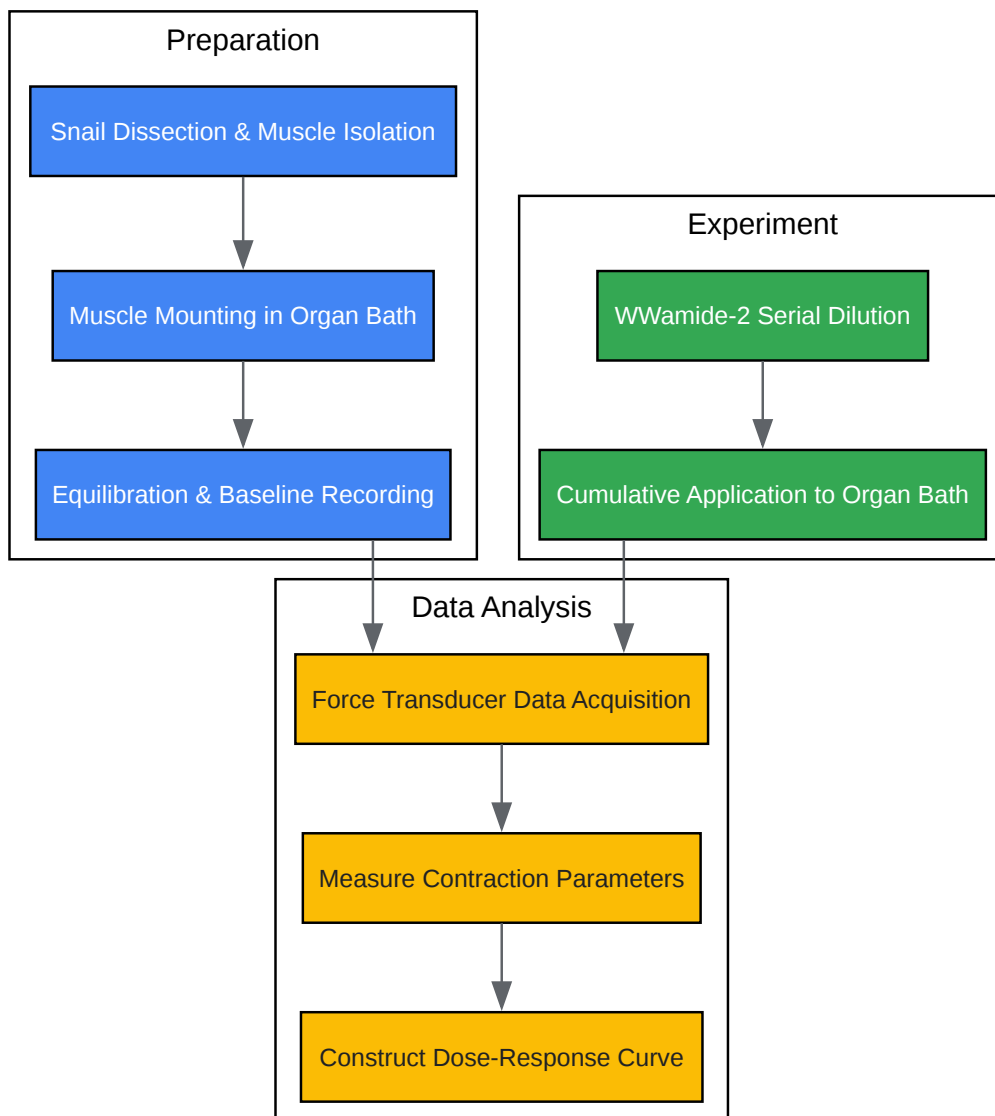
Procedure:

- Dissection:
 - Sacrifice the snail by an appropriate method.
 - Carefully dissect the penis retractor muscle, a prominent muscle band associated with the reproductive organs.^[4]
 - Isolate the muscle and tie sutures to both ends for mounting.
- Mounting the Muscle:
 - Mount the muscle vertically in the organ bath filled with snail saline solution, maintained at room temperature and continuously aerated.
 - Attach one end of the muscle to a fixed hook at the bottom of the organ bath and the other end to the force transducer.
 - Apply a resting tension of approximately 0.5 g and allow the muscle to equilibrate for at least 30 minutes, with regular washing every 10-15 minutes.
- Recording of Muscle Contraction:
 - Record the isometric contractions of the muscle using the force transducer and data acquisition system.
 - Establish a stable baseline of spontaneous contractions. If spontaneous contractions are absent, electrical field stimulation can be used to elicit contractions.
- Application of **WWamide-2**:
 - Prepare serial dilutions of **WWamide-2** from the stock solution in snail saline.
 - Add the desired concentration of **WWamide-2** to the organ bath in a cumulative manner, allowing the muscle response to stabilize at each concentration before adding the next.

- Start with the lowest concentration and proceed to the highest.
- Data Analysis:
 - Measure the amplitude and frequency of muscle contractions before and after the addition of **WWamide-2**.
 - Express the changes in contraction parameters as a percentage of the baseline.
 - Construct a dose-response curve by plotting the percentage change in contraction against the logarithm of the **WWamide-2** concentration.

Mandatory Visualization

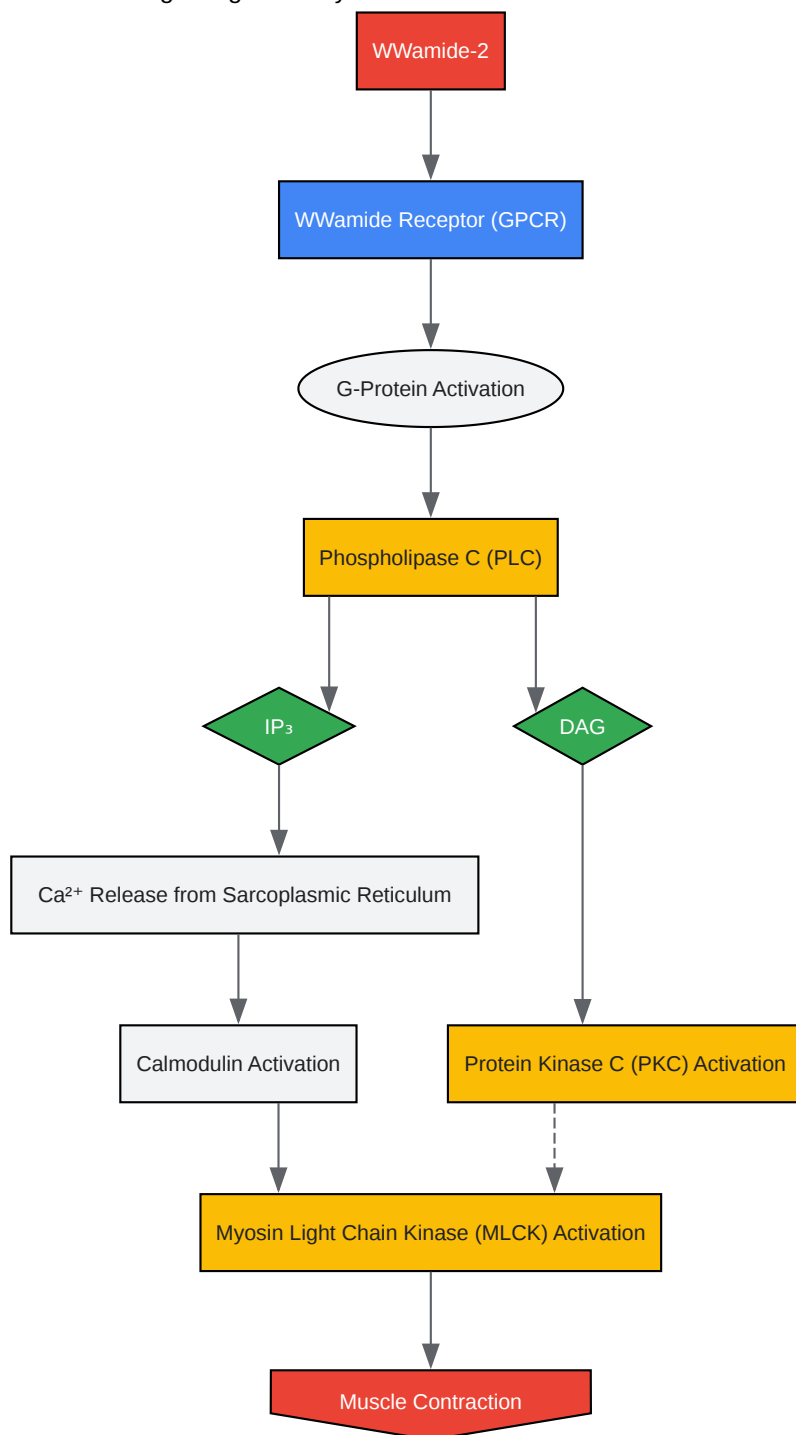
Experimental Workflow for WWamide-2 Muscle Contraction Assay



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Caption: Workflow of the in vitro muscle contraction assay.

Putative Signaling Pathway of WWamide-2 in Muscle Contraction

[Click to download full resolution via product page](#)Caption: Putative **WWamide-2** signaling pathway in muscle.

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References

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